

Acephenanthrylene: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: Acephenanthrylene

Cat. No.: B1206934

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CAS Number: 201-06-9[1][2][3][4][5]

IUPAC Name: **Acephenanthrylene**[1]

This technical guide provides a comprehensive overview of **acephenanthrylene**, a tetracyclic polycyclic aromatic hydrocarbon (PAH), for researchers, scientists, and drug development professionals. This document summarizes key chemical and physical properties, experimental data on its biological activity, and details of relevant experimental protocols.

Chemical and Physical Properties

Acephenanthrylene is a cyclopenta-fused PAH, a class of compounds that are of interest due to their prevalence as environmental pollutants and potential biological effects.[1] It is formed during the combustion of various fuels; however, its presence as an atmospheric pollutant is limited due to its susceptibility to photolytic oxidation.[4]

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₀	[3][4][5]
Molar Mass	202.256 g·mol ⁻¹	[4]
CAS Registry Number	201-06-9	[1][2][3][4][5]
Appearance	Ruby-red (for alkynyl derivative)	[6]

Spectroscopic and Photophysical Data

The electronic and photophysical properties of **acephenanthrylene** have been investigated through various spectroscopic techniques.

Parameter	Value	Conditions	Reference
UV-Vis Absorption (λ_{max})	~440 nm	[7]	[7]
Fluorescence Emission (λ_{max})	~540 nm	Weak	
Fluorescence Quantum Yield (Φ_F)	0.0035	[7]	
Singlet Oxygen ($^1\text{O}_2$) Quantum Yield	0.02 (for alkynyl derivative)	[6]	

Biological Activity and Toxicology

Acephenanthrylene has been evaluated for its toxicological and biological effects, with studies focusing on its tumorigenicity and phototoxicity.

Tumorigenicity

Studies in mouse models have classified **acephenanthrylene** as a weak tumorigen.[8] The following table summarizes the tumorigenicity data from a preweanling mouse bioassay.

Mouse Strain	Total Dose (μ g/mouse)	Tumor Type	Tumor Incidence (%)	ED ₅₀ (μ mol)	TM _{1.0} (μ mol)	Reference
CD-1	875	Lung	18-26% (P < 0.025-0.01)	10.6	20.4	[1][9]
CD-1	875	Liver	35%	[1][9]		
BLU:Ha	437.5	Lung	24% (P < 0.02)	4.4	6.8	[8]

Phototoxicity

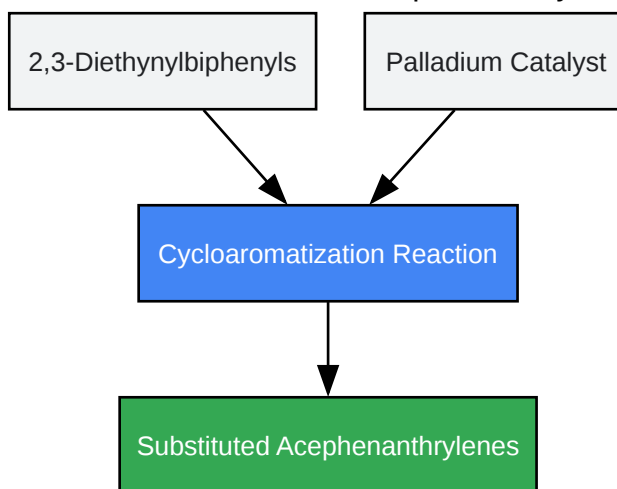
The photodynamic response of benz(e)**acephenanthrylene**, a related compound, has been studied in human skin cells, suggesting that these compounds may be phototoxic and photogenotoxic under UVA irradiation.[10]

Experimental Protocols

Synthesis of Acephenanthrylene Derivatives

A common method for the synthesis of substituted **acephenanthrylenes** involves the palladium-catalyzed cycloaromatization of 2,3-diethynylbiphenyls.[11]

Simplified Workflow for Substituted Acephenanthrylene Synthesis



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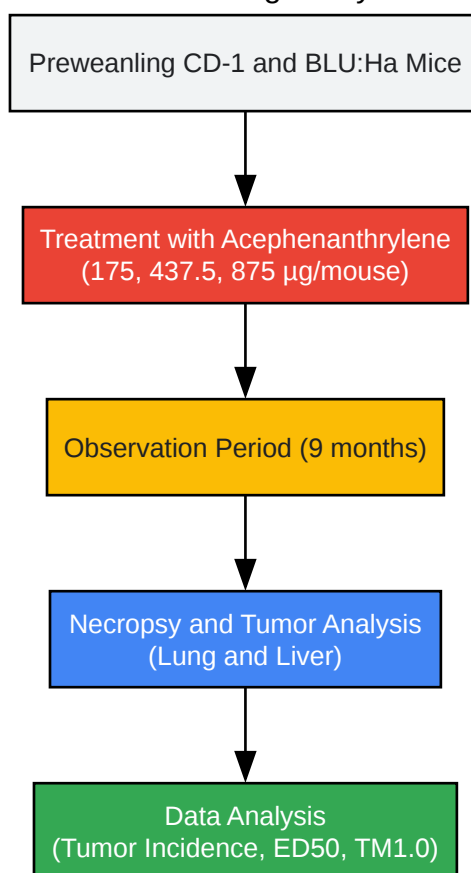
Caption: Palladium-catalyzed synthesis of **acephenanthrylenes**.

Tumorigenicity Bioassay

The tumorigenicity of **acephenanthrylene** was assessed using a preweanling mouse bioassay.

[1][9]

Workflow for Tumorigenicity Bioassay



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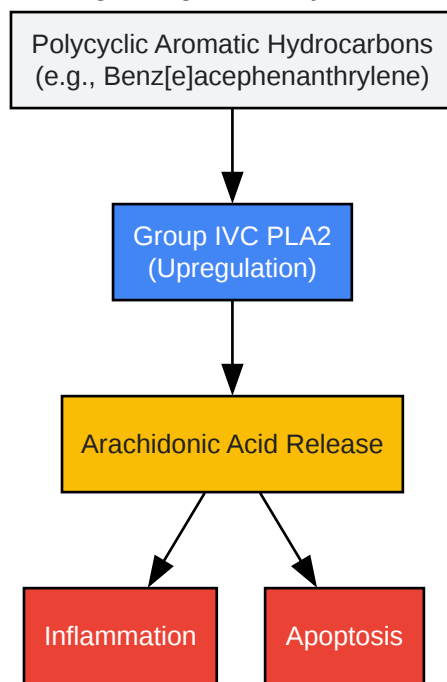
Caption: Mouse bioassay for **acephenanthrylene** tumorigenicity.

Potential Signaling Pathway Involvement

While specific signaling pathways for **acephenanthrylene** are not extensively detailed in the reviewed literature, related PAHs have been shown to activate the arachidonic acid (AA)

cascade in human coronary artery endothelial cells.[12] This pathway is implicated in inflammation and apoptosis.

Hypothesized Signaling Pathway Activation by PAHs



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Caption: Potential activation of the arachidonic acid cascade.

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